

Essential Guide to the Proper Disposal of all-trans-13,14-Dihydroretinol

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Compound of Interest

Compound Name: *all-trans-13,14-Dihydroretinol*

Cat. No.: *B1140349*

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For researchers, scientists, and drug development professionals, ensuring safe and compliant disposal of laboratory chemicals is paramount. This guide provides detailed procedures for the proper disposal of **all-trans-13,14-Dihydroretinol**, a metabolite of all-trans retinoic acid.^{[1][2]} While a specific Safety Data Sheet (SDS) for this compound is not readily available, this document synthesizes safety and disposal information from related retinoid compounds to establish best practices.

Chemical and Physical Properties

Understanding the basic properties of a chemical is the first step toward safe handling and disposal.

Property	Value
CAS Number	115797-14-3[1][3]
Molecular Formula	C ₂₀ H ₃₂ O[1][3]
Molecular Weight	288.5 g/mol [1]
Appearance	A 5 mg/ml solution in ethyl acetate[1]
Solubility	Chloroform: slightly soluble, Methanol: slightly soluble[1]
Storage	-80°C[1]
Stability	≥ 2 years at -80°C[1]

Hazard Profile and Safety Precautions

Based on data for structurally similar retinoids like all-trans-Retinol and all-trans-Anhydro retinol, **all-trans-13,14-Dihydroretinol** should be handled with care.[4][5] It is suspected of damaging fertility or the unborn child.[4][5] It may also cause skin and serious eye irritation.[4][5]

Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves.[4]
- Eye Protection: Use safety glasses with side-shields or goggles.[4]
- Lab Coat: A lab coat is required to prevent skin contact.
- Respiratory Protection: If working with a solid form that could generate dust, a NIOSH-approved respirator is recommended.

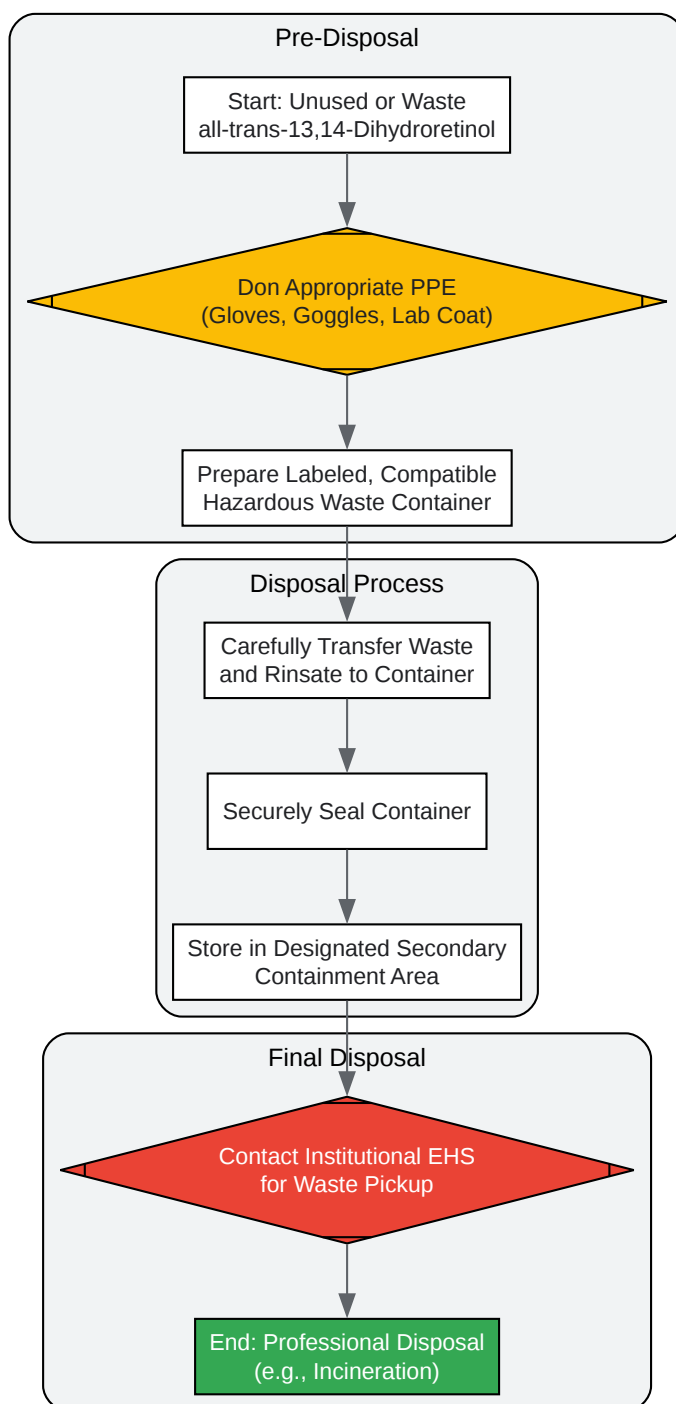
Step-by-Step Disposal Protocol

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national regulations.[5]

- Waste Identification and Segregation:
 - Label a dedicated, compatible waste container as "Hazardous Waste: **all-trans-13,14-Dihydroretinol**".
 - Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Containerization:
 - Use a chemically resistant container (e.g., amber glass bottle) with a secure screw cap.
 - Ensure the container is clean and dry before adding the waste.
- Waste Collection:
 - Carefully transfer the waste into the designated container, avoiding splashes or spills.
 - If the compound is in a solvent, transfer the entire solution.
 - For cleaning contaminated labware (e.g., glassware, spatulas), rinse with a suitable solvent (such as ethanol or isopropanol) and collect the rinsate in the same hazardous waste container.
- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated secondary containment area, away from incompatible materials.
 - Keep away from heat, sparks, and open flames.
- Final Disposal:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
 - Professional disposal is typically carried out via incineration by a licensed hazardous waste management company.

Experimental Workflow for Disposal

all-trans-13,14-Dihydroretinol Disposal Workflow



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Caption: Workflow for the safe disposal of **all-trans-13,14-Dihydroretinol**.

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